Spectroscopic Characterization of 4-(5-Nonyl)pyridine: A Technical Guide

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Compound of Interest

Compound Name:	*4-(5-Nonyl)pyridine*
CAS No.:	*2961-47-9*
Cat. No.:	*B1580862*

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Abstract

This technical guide provides a comprehensive overview of the spectroscopic data for the heterocyclic compound **4-(5-Nonyl)pyridine**. Aimed at researchers, scientists, and professionals in drug development, this document details the expected and observed spectroscopic characteristics essential for the unambiguous identification and quality assessment of this molecule. We will delve into the principles and experimental protocols for Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Ultraviolet-Visible (UV-Vis) Spectroscopy. The guide emphasizes the causal relationships behind experimental choices and provides self-validating protocols to ensure scientific rigor. All data is presented in a clear, comparative format, and key concepts are illustrated with diagrams.

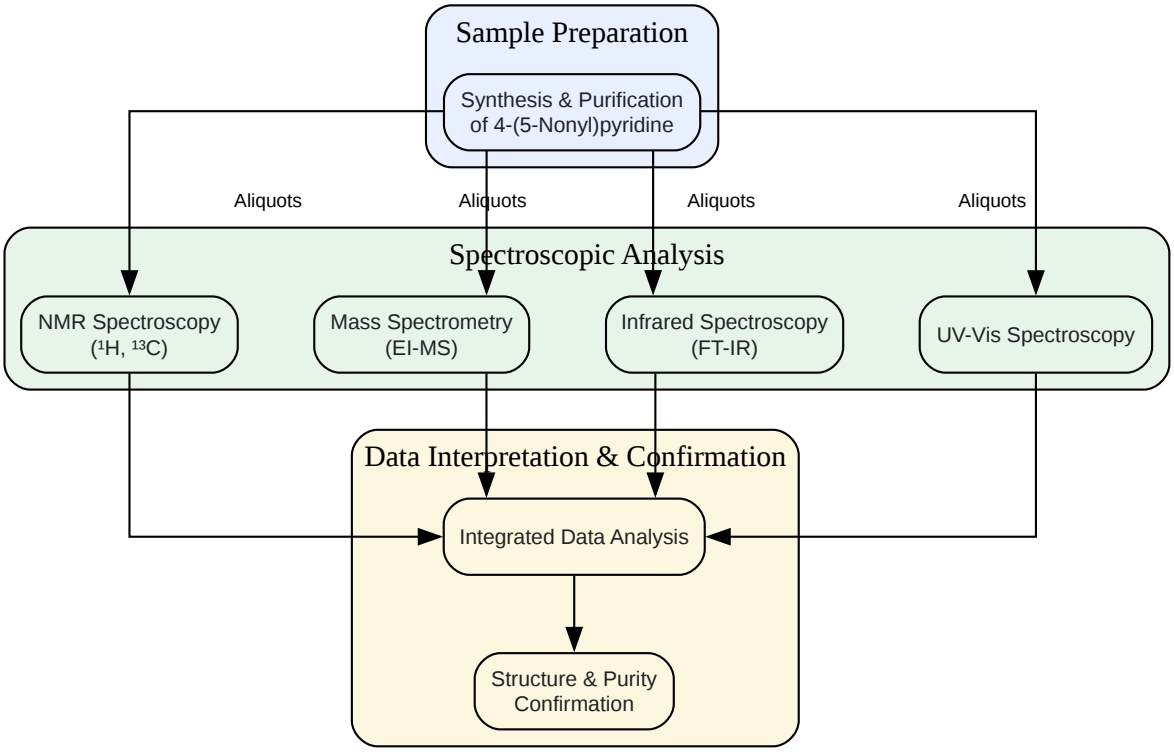
Introduction

4-(5-Nonyl)pyridine is a derivative of pyridine featuring a nonyl alkyl chain attached at the fourth position of the aromatic ring. Its molecular formula is $C_{14}H_{23}N$, and it has a molecular weight of approximately 205.35 g/mol [1][2][3]. The unique combination of a polar pyridine head

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and a nonpolar alkyl tail gives this molecule interesting physicochemical properties, making it a valuable building block in medicinal chemistry and materials science. Accurate and thorough characterization of such molecules is paramount to ensure purity, confirm identity, and understand their chemical behavior. Spectroscopic techniques are the cornerstone of this characterization, providing a detailed fingerprint of the molecular structure. This guide will walk through the principal spectroscopic methods for the analysis of **4-(5-Nonyl)pyridine**.

Below is a diagram illustrating the overall workflow for the comprehensive spectroscopic characterization of a chemical entity like **4-(5-Nonyl)pyridine**.



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Caption: Workflow for Spectroscopic Characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR spectroscopy is arguably the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **4-(5-Nonyl)pyridine**, both ^{1}H and ^{13}C NMR are essential.

^{1}H NMR Spectroscopy

Expertise & Experience: The ^{1}H NMR spectrum of **4-(5-Nonyl)pyridine** is expected to show distinct signals for the aromatic protons of the pyridine ring and the aliphatic protons of the nonyl chain. The protons on the pyridine ring are deshielded due to the ring current and the electron-withdrawing nature of the nitrogen atom, causing them to appear at a higher chemical shift (downfield) compared to the aliphatic protons. The symmetry of the 4-substituted pyridine ring results in only two signals for the four aromatic protons.

Predicted ^{1}H NMR Data:

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration
H-2, H-6 (Pyridine)	~8.5	Doublet	2H
H-3, H-5 (Pyridine)	~7.2	Doublet	2H
H-5' (CH)	~2.6	Quintet	1H
H-4', H-6' (CH_2)	~1.6	Multiplet	4H
H-2', H-3', H-7', H-8' (CH_2)	~1.3	Multiplet	8H
H-1', H-9' (CH_3)	~0.9	Triplet	6H

Experimental Protocol: ^{1}H NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **4-(5-Nonyl)pyridine** in ~0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a standard 5 mm NMR tube. The choice of solvent is critical; $CDCl_3$ is a good first choice for non-polar to moderately polar compounds.
- Instrument Setup:

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- Use a spectrometer with a field strength of at least 300 MHz for adequate signal dispersion.
- Tune and shim the probe to the solvent's deuterium lock signal to ensure magnetic field homogeneity.

- Acquisition Parameters:
  - Set the spectral width to cover the expected range of chemical shifts (e.g., 0-10 ppm).
  - Use a standard 90° pulse sequence.
  - Set the relaxation delay (d1) to at least 1-2 seconds to allow for full relaxation of the protons.
  - Acquire a sufficient number of scans (e.g., 16 or 32) to achieve a good signal-to-noise ratio.
- Data Processing:
  - Apply a Fourier transform to the acquired free induction decay (FID).
  - Phase the resulting spectrum to obtain pure absorption lineshapes.
  - Calibrate the chemical shift scale using the residual solvent peak (e.g., $CHCl_3$ at 7.26 ppm) or an internal standard like tetramethylsilane (TMS) at 0 ppm.
  - Integrate the signals to determine the relative number of protons.

^{13}C NMR Spectroscopy

Expertise & Experience: The ^{13}C NMR spectrum will provide information about the number and chemical environment of the carbon atoms. The carbons of the pyridine ring will appear in the aromatic region (>100 ppm), while the aliphatic carbons of the nonyl chain will be found in the upfield region (<50 ppm). Due to the symmetry of the molecule, the nine carbons of the nonyl chain will give rise to five distinct signals, and the five carbons of the 4-substituted pyridine ring will produce three signals.

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Predicted ^{13}C NMR Data:

Carbon Assignment	Predicted Chemical Shift (δ, ppm)
C-4 (Pyridine)	~150
C-2, C-6 (Pyridine)	~149
C-3, C-5 (Pyridine)	~124
C-5' (CH)	~39
C-4', C-6' (CH_2)	~32
C-3', C-7' (CH_2)	~29
C-2', C-8' (CH_2)	~23
C-1', C-9' (CH_3)	~14

Experimental Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation: Use the same sample prepared for ^{1}H NMR spectroscopy.
- Instrument Setup:
  - Switch the probe to the ^{13}C nucleus frequency.
  - Maintain the deuterium lock on the solvent.
- Acquisition Parameters:
  - Use a standard proton-decoupled pulse sequence to simplify the spectrum to singlets for each carbon.
  - Set a wider spectral width (e.g., 0-200 ppm).
  - A longer relaxation delay and a greater number of scans are typically required due to the lower natural abundance of ^{13}C and its longer relaxation times.
- Data Processing:

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- Process the data similarly to the ^1H NMR spectrum.
- Reference the spectrum to the solvent peak (e.g., $CDCl_3$ at 77.16 ppm).

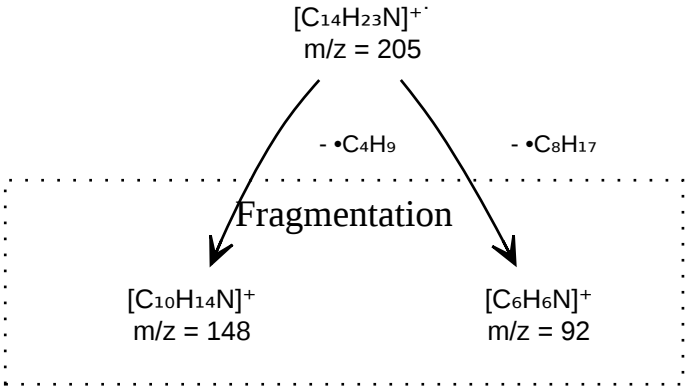
Mass Spectrometry (MS)

Expertise & Experience: Mass spectrometry is used to determine the molecular weight and can provide structural information through fragmentation patterns. For **4-(5-Nonyl)pyridine**, Electron Ionization (EI) is a common technique that will likely show a clear molecular ion peak (M^+) and characteristic fragmentation patterns. The most likely fragmentation will be cleavage of the C-C bonds in the alkyl chain, particularly at the benzylic position (the bond between the pyridine ring and the nonyl chain) and adjacent to the branch point.

Expected Mass Spectrometry Data:

m/z	Interpretation
205	Molecular Ion (M^+)
148	$[M - C_4H_9]^+$ (Loss of a butyl radical)
92	$[C_5H_4N\text{-}CH]^+$ (Pyridyl-methyl cation)

Below is a diagram illustrating the predicted fragmentation pathway of **4-(5-Nonyl)pyridine** under electron ionization.



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Caption: Predicted EI-MS Fragmentation of **4-(5-Nonyl)pyridine**.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or after separation by Gas Chromatography (GC). GC-MS is often preferred as it also provides information on the purity of the sample.
- Ionization: Bombard the sample with a beam of high-energy electrons (typically 70 eV) in the ion source.
- Mass Analysis: Accelerate the resulting ions and separate them based on their mass-to-charge ratio (m/z) using a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- Detection: Detect the ions and generate a mass spectrum, which is a plot of ion intensity versus m/z.
- Data Analysis: Identify the molecular ion peak and analyze the fragmentation pattern to confirm the structure.

Infrared (IR) Spectroscopy

Expertise & Experience: IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations. For **4-(5-Nonyl)pyridine**, the IR spectrum will be dominated by absorptions from the C-H bonds of the alkyl chain and the characteristic vibrations of the pyridine ring.

Observed and Expected IR Data:

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Wavenumber (cm^{-1})	Vibration Type	Functional Group
3100-3000	C-H stretch	Aromatic (Pyridine)
2950-2850	C-H stretch	Aliphatic (Nonyl chain)
~1600, ~1500	C=C and C=N stretch	Aromatic Ring (Pyridine)
1470-1430	C-H bend	CH_2 (Aliphatic)
~800	C-H out-of-plane bend	1,4-disubstituted aromatic

An experimental IR spectrum for **4-(5-Nonyl)pyridine** is available and confirms these expected vibrations[4].

Experimental Protocol: Fourier Transform Infrared (FT-IR) Spectroscopy

- Sample Preparation:
  - Neat Liquid: Place a drop of the liquid sample between two salt plates (e.g., NaCl or KBr).
  - Solution: Dissolve the sample in a suitable IR-transparent solvent (e.g., CCl_4 or CS_2) and place it in a liquid cell.
- Background Spectrum: Record a background spectrum of the empty salt plates or the solvent-filled cell. This is crucial for subtracting any atmospheric or solvent absorptions.
- Sample Spectrum: Record the spectrum of the sample.
- Data Processing: The instrument's software will automatically subtract the background spectrum from the sample spectrum to produce the final IR spectrum.
- Data Analysis: Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Ultraviolet-Visible (UV-Vis) Spectroscopy

Expertise & Experience: UV-Vis spectroscopy provides information about electronic transitions within a molecule. The pyridine ring in **4-(5-Nonyl)pyridine** contains a conjugated π-system,

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which will give rise to characteristic absorptions in the UV region, typically corresponding to π → π* and n → π* transitions. The alkyl chain does not have any chromophores that absorb in the typical UV-Vis range.

Expected UV-Vis Data:

λ_{max} (nm)	Electronic Transition	Chromophore
~250-260	π → π*	Pyridine Ring

The absorption maximum for pyridine itself is around 254 nm[5]. The alkyl substituent is not expected to significantly shift this maximum.

Experimental Protocol: UV-Vis Spectroscopy

- Sample Preparation: Prepare a dilute solution of **4-(5-Nonyl)pyridine** in a UV-transparent solvent (e.g., ethanol, methanol, or hexane). The concentration should be chosen such that the absorbance at the λ_{max} is between 0.1 and 1.0 for optimal accuracy.
- Instrument Setup:
  - Use a dual-beam UV-Vis spectrophotometer.
  - Fill a cuvette with the pure solvent to be used as a reference.
  - Fill a matched cuvette with the sample solution.
- Spectrum Acquisition:
  - Place the reference and sample cuvettes in the spectrophotometer.
  - Scan a range of wavelengths (e.g., 200-400 nm) to record the absorption spectrum.
- Data Analysis:
  - Identify the wavelength of maximum absorbance (λ_{max}).

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- If the concentration is known accurately, the molar absorptivity (ε) can be calculated using the Beer-Lambert law (A = εbc).

Integrated Spectroscopic Analysis

The true power of spectroscopic characterization lies in the integration of data from multiple techniques. For **4-(5-Nonyl)pyridine**:

- MS confirms the molecular weight (205 g/mol).
- ^{13}C NMR confirms the presence of 14 carbon atoms and their chemical environments (3 aromatic, 5 aliphatic signals due to symmetry).
- ^{1}H NMR confirms the number and connectivity of the protons, consistent with a 4-substituted pyridine ring and a branched nonyl chain.
- IR confirms the presence of the pyridine ring and aliphatic C-H bonds.
- UV-Vis confirms the presence of the pyridine chromophore.

Together, these techniques provide an unambiguous confirmation of the structure and a high degree of confidence in the purity of **4-(5-Nonyl)pyridine**.

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